

Rosabulin low solubility issue

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Compound Focus: Rosabulin

CAS No.: 501948-05-6

Cat. No.: S548484

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Solubility Overview

The following table summarizes the key physicochemical and solubility data for **Rosabulin** from supplier specifications and scientific literature.

Property	Value	Condition / Note
Molecular Weight	400.45 g/mol [1] [2] [3]	-
CAS Number	501948-05-6 [1] [2] [3]	-
Chemical Formula	C ₂₂ H ₁₆ N ₄ O ₂ S [1] [2] [3]	-
Appearance	Light yellow to green yellow solid powder [2] [3]	-
Melting Point	233 °C [2]	-
LogP	4.061 [2]	Indicates high lipophilicity
Solubility in DMSO	~50 mg/mL (approx. 124.86 mM) [1] [2] [3]	For preparing stock solutions
Aqueous Solubility	Very low / Practically insoluble [2]	Requires formulation for <i>in vivo</i> studies

Formulation Strategies and Protocols

To overcome low solubility, especially for *in vivo* studies, **Rosabulin** requires the preparation of a formulated working solution. Here are some validated formulation protocols [2].

Injection Formulations

These are suitable for intraperitoneal (IP), intravenous (IV), intramuscular (IM), or subcutaneous (SC) administration.

Formulation Name	Composition (Volume Ratio)	Final Rosabulin Concentration (Example)
Injection 1	DMSO : Tween 80 : Saline = 10 : 5 : 85 [2]	2.5 mg/mL
Injection 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45 [2]	2.5 mg/mL
Injection 3	DMSO : Corn Oil = 10 : 90 [2]	2.5 mg/mL
Injection 4	DMSO : 20% SBE- β -CD in Saline = 10 : 90 [2]	2.5 mg/mL

Preparation Example for Injection 3:

- Take 100 μ L of a 25 mg/mL **Rosabulin** stock solution in DMSO.
- Add 900 μ L of corn oil.
- Mix thoroughly until a clear or suspension solution is obtained.
- The resulting concentration will be 2.5 mg/mL, ready for administration [2].

Oral Administration Formulations

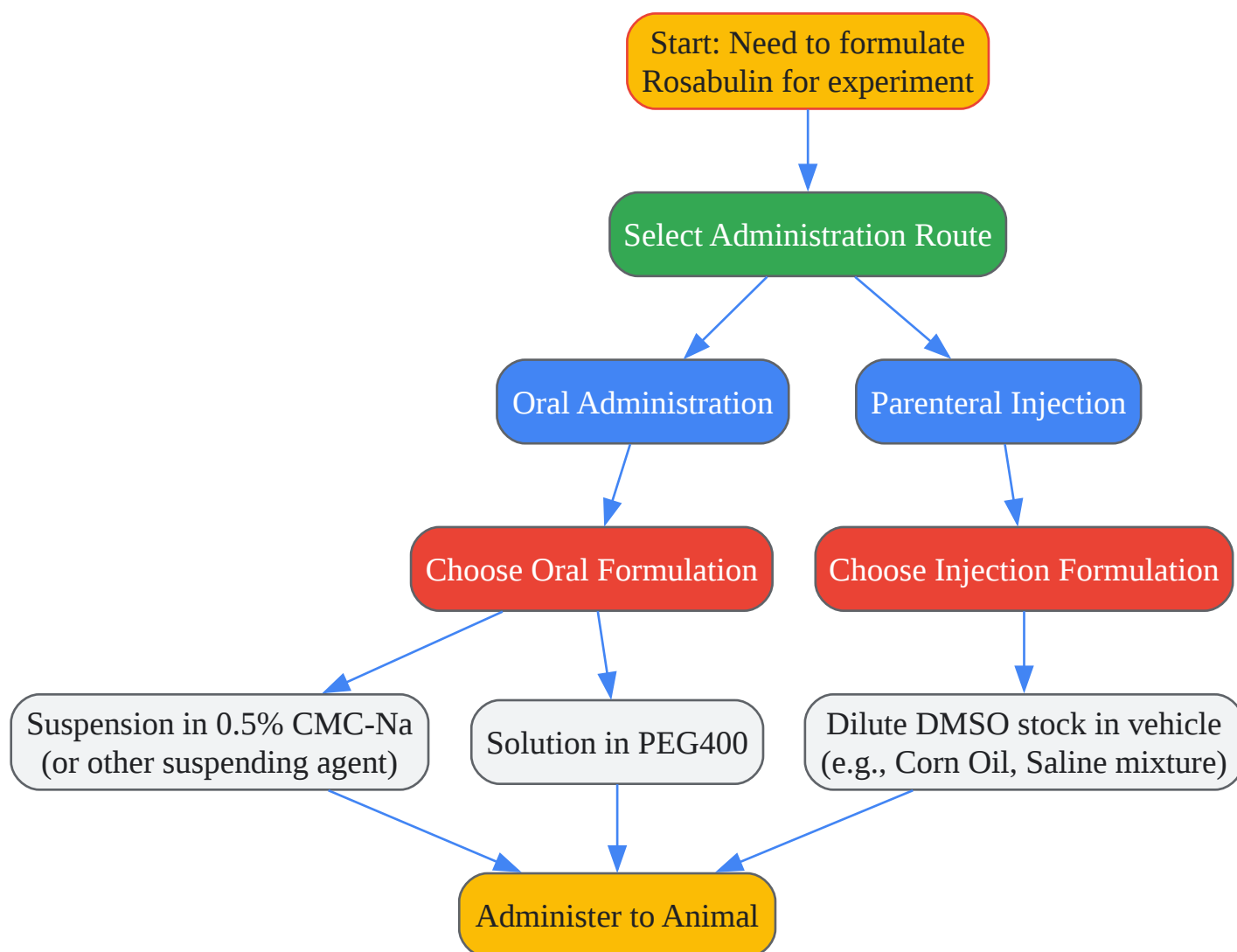
For studies requiring oral delivery, you can use the following suspensions.

Formulation Name	Composition
Oral 1	Suspend in 0.5% Carboxymethylcellulose Sodium (CMC-Na) [2]
Oral 2	Suspend in 0.5% Carboxymethyl Cellulose [2]
Oral 3	Dissolved in PEG400 [2]

Preparation Example for Oral 1:

- Prepare a 0.5% CMC-Na solution by dissolving 0.5 g of CMC-Na in 100 mL of pure water.
- Add 250 mg of **Rosabulin** powder to 100 mL of the 0.5% CMC-Na solution.
- Mix to form a uniform suspension with a concentration of 2.5 mg/mL [2].

The following workflow diagram illustrates the decision-making process for selecting and preparing a formulation for *in vivo* studies.



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Frequently Asked Questions

Q1: What is the recommended way to prepare a stock solution of Rosabulin for *in vitro* assays?

- A:** It is recommended to first prepare a concentrated stock solution in **DMSO**, typically at a concentration of 10-50 mg/mL (25-125 mM) [1] [2]. This stock solution can then be diluted into your aqueous assay buffer. The final DMSO concentration in the cell culture medium should generally be kept below 0.1-1% to avoid cytotoxicity.

Q2: I've noticed variability in recovery or solubility during my HPLC analysis. What could be the cause?

- **A:** While not specific to **Rosabulin**, low recovery in HPLC can stem from several issues. You should check for:
 - **Adsorption:** The compound may be adsorbing to vials, tubing, or column matrices. Using silanized vials or adding a low concentration of a modifying agent in the mobile phase can help.
 - **Sample Degradation:** Verify the compound's stability in the solution used for dilution over the analysis period.
 - **Methodology:** Ensure you are using the appropriate mobile phase. For instance, normal-phase methods (e.g., using hexane/chloroform) can sometimes lead to unexpected issues [4].

Q3: Are there advanced techniques to improve the solubility of highly lipophilic drugs like Rosabulin?

- **A:** Yes, several advanced techniques are commonly used in drug development for BCS Class II/IV compounds [5]. These include:
 - **Cyclodextrin Inclusion Complexes:** Using derivatives like HP- β -CD or SBE- β -CD to encapsulate the drug molecule [6].
 - **Lipid-Based Systems:** Employing self-emulsifying drug delivery systems (SEDDS) or nanostructured lipid carriers (NLCs) [5].
 - **Nanocrystal Technology:** Reducing the drug particle size to the nanoscale to increase surface area and dissolution rate [5].
 - **Solid Dispersions:** Dispersing the drug in a hydrophilic polymer matrix [5].

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